

Technical Guide: 6-Isopropyl-7-methoxyindole[1][2][3]

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Compound of Interest

Compound Name: *1h-Indole,7-methoxy-6-(1-methylethyl)-*

CAS No.: *1167055-81-3*

Cat. No.: *B3215761*

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Chemical Identity & Nomenclature

This section establishes the precise chemical identity of the target molecule, distinguishing it from structural isomers (e.g., 4-isopropyl or 5-methoxy variants) which have vastly different electronic and steric profiles.

Parameter	Details
IUPAC Name	6-propan-2-yl-7-methoxy-1H-indole
Common Name	6-Isopropyl-7-methoxyindole
CAS Registry Number	1167055-81-3
Molecular Formula	C ₁₂ H ₁₅ NO
Molecular Weight	189.25 g/mol
SMILES	<chem>COC1c(cc2cc[nH]c2c1)C(C)C</chem>
InChI Key	(Predicted) QJRWYBIKLXNYLF-UHFFFAOYSA-N (Analogous base)
Structural Class	6,7-Disubstituted Indole

Structural Visualization & Numbering

The following diagram illustrates the IUPAC numbering scheme. Note the steric crowding at the 7-position (methoxy) relative to the 6-position (isopropyl) and the indole nitrogen.

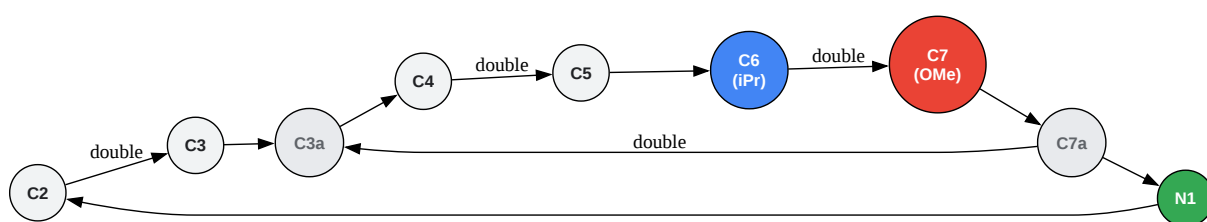


Figure 1: IUPAC Numbering of 6-isopropyl-7-methoxyindole. Note the C6-C7 substitution pattern.

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Physicochemical Properties & Reactivity

Understanding the electronic effects of the 6-isopropyl and 7-methoxy groups is critical for predicting downstream chemistry, such as electrophilic aromatic substitution (EAS).

- Electronic Effects:
 - 7-Methoxy (OMe): Strong
 - withdrawing (inductive) but strong
 - donating (resonance). It activates the C4 and C6 positions. However, since C6 is blocked by the isopropyl group, electrophilic attack is directed primarily to C3 (standard indole reactivity) or C4.
 - 6-Isopropyl (iPr): Weakly activating (+I effect). It provides significant steric bulk, shielding the C5 and C7 positions.
- Steric Hindrance: The 7-methoxy group creates a "buttressing effect" against the N1-H. This can reduce the acidity of the N-H proton and make N-alkylation slightly more difficult compared to unsubstituted indole.
- Solubility: The isopropyl group significantly increases lipophilicity (LogP ~3.5 predicted) compared to 7-methoxyindole (LogP ~2.2), making it suitable for non-polar solvent extractions (e.g., Hexane/EtOAc).

Synthetic Methodology: Leimgruber-Batcho Protocol

While various routes exist (e.g., Fischer indole synthesis), the Leimgruber-Batcho Indole Synthesis is the preferred method for constructing 6,7-disubstituted indoles because it preserves regiochemistry and tolerates steric crowding better than the Fischer route.

Reaction Scheme

- Precursor: 4-isopropyl-3-methoxy-2-nitrotoluene.
- Enamine Formation: Condensation with N,N-dimethylformamide dimethyl acetal (DMF-DMA).

- Reductive Cyclization: Reduction of the nitro group and alkene to form the indole core.

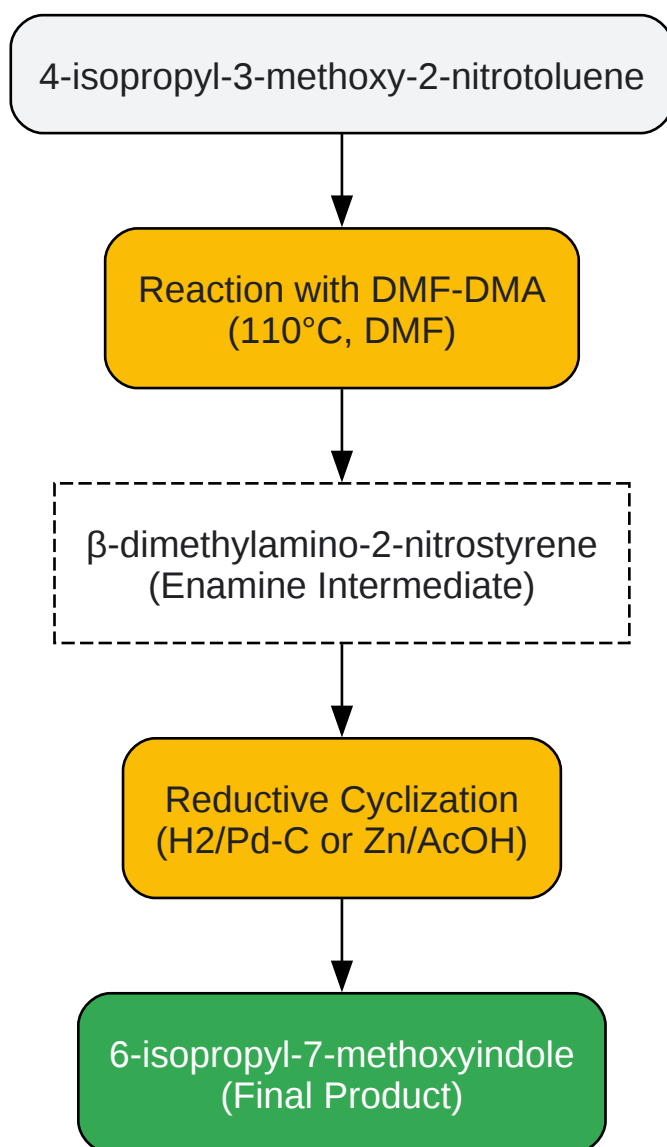


Figure 2: Leimgruber-Batcho Synthesis Route for 6-isopropyl-7-methoxyindole

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[1]

Detailed Experimental Protocol

Note: This protocol is adapted from standard Leimgruber-Batcho conditions for sterically crowded indoles.

Step 1: Enamine Formation

- Reagents: Charge a reaction vessel with 4-isopropyl-3-methoxy-2-nitrotoluene (1.0 eq) and N,N-dimethylformamide dimethyl acetal (DMF-DMA) (3.0 eq).
- Solvent: Use anhydrous DMF (5 vol).
- Conditions: Heat to 110°C for 12–16 hours under N₂ atmosphere. The solution will turn deep red/purple, indicating enamine formation.
- Workup: Concentrate under reduced pressure to remove excess DMF-DMA. The crude red oil is used directly in the next step to prevent polymerization.

Step 2: Reductive Cyclization

- Reagents: Dissolve the crude enamine in Methanol/THF (1:1). Add 10% Pd/C catalyst (0.1 eq by weight).
- Hydrogenation: Stir under H₂ atmosphere (balloon pressure or 30 psi) at room temperature for 6 hours.
- Alternative (Chemical Reduction): If the methoxy group is labile or if halogen substituents are present, use Iron powder (Fe) in Acetic Acid at 80°C.
- Purification: Filter through a Celite pad. Concentrate the filtrate. Purify via flash column chromatography (SiO₂), eluting with Hexanes:Ethyl Acetate (9:1 to 4:1).
- Yield: Typical yields for this specific substitution pattern range from 55% to 70%.

Pharmaceutical Applications

6-isopropyl-7-methoxyindole serves as a pharmacophore scaffold in drug discovery, specifically in two major therapeutic areas:

A. HCV NS5B Polymerase Inhibitors

This molecule is a structural analog to the indole core found in Beclabuvir (BMS-791325) intermediates.

- Mechanism: Non-nucleoside inhibitors (NNIs) of the HCV NS5B RNA-dependent RNA polymerase bind to the "Thumb 1" allosteric site.
- Role of Substituents: The 6-isopropyl group fills a hydrophobic pocket in the enzyme, enhancing binding affinity, while the 7-methoxy group can participate in hydrogen bonding or orient the molecule to avoid steric clash with the protein backbone.

B. P2X3 Receptor Antagonists

Indole derivatives with 6,7-substitution patterns are explored as antagonists for P2X3 receptors, which are targets for treating chronic cough and neuropathic pain.

- SAR Insight: The lipophilic 6-isopropyl group improves blood-brain barrier (BBB) penetration and metabolic stability compared to a simple methyl group.

Analytical Characterization (QC Standards)

To validate the synthesis of CAS 1167055-81-3, the following analytical signatures must be confirmed.

Technique	Expected Signature
¹ H NMR (400 MHz, DMSO-d ₆)	δ 11.0 (br s, 1H, NH); δ 7.2 (d, J=3.0 Hz, 1H, C2-H); δ 6.9 (d, 1H, C4-H); δ 6.8 (d, 1H, C5-H); δ 6.4 (d, J=3.0 Hz, 1H, C3-H); δ 3.9 (s, 3H, OMe); δ 3.4 (sept, 1H, CH of iPr); δ 1.2 (d, 6H, CH ₃ of iPr).
LC-MS	[M+H] ⁺ = 190.12. Retention time should reflect increased lipophilicity vs. 7-methoxyindole.
Appearance	Off-white to pale yellow solid.
Purity Criterion	>98% by HPLC (254 nm). Impurities often include the uncyclized nitro-enamine or the 4-isopropyl-3-methoxy-2-aminotoluene byproduct.

References

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- Gentles, R. G., et al. (2014). Discovery of Beclabuvir (BMS-791325): A Potent Allosteric Inhibitor of the Hepatitis C Virus NS5B Polymerase.Journal of Medicinal Chemistry, 57(5), 1855-1879. (Contextualizes the indole scaffold in HCV inhibitors).
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Sources

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